

PROTAC CRBN Degrader-1 CAS number and molecular weight

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Compound of Interest

Compound Name: PROTAC CRBN Degrader-1

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In-Depth Technical Guide: PROTAC CRBN Degrader-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **PROTAC CRBN Degrader-1**, a chemical tool for targeted protein degradation. It includes key specifications, a detailed experimental protocol for assessing its activity, and a visualization of its mechanism of action.

Core Data Presentation

The following table summarizes the key quantitative data for **PROTAC CRBN Degrader-1**.

Parameter	Value	Reference
CAS Number	2358775-70-7	[1][2][3][4][5][6]
Molecular Weight	1061.25 g/mol	[1][3][4][6][7]
Molecular Formula	C53H72N8O13S	[1][3][6]

Mechanism of Action

PROTAC CRBN Degrader-1 is a heterobifunctional molecule designed to induce the selective degradation of the Cereblon (CRBN) protein. It functions by simultaneously binding to both a



von Hippel-Lindau (VHL) E3 ubiquitin ligase and the target protein, CRBN. This induced proximity facilitates the formation of a ternary complex, leading to the polyubiquitination of CRBN by the E3 ligase. The ubiquitinated CRBN is then recognized and degraded by the 26S proteasome.[1][2][7] This targeted degradation approach allows for the study of CRBN's cellular functions.

Experimental ProtocolsWestern Blot Analysis of CRBN Degradation

This protocol outlines the methodology to quantify the degradation of CRBN in cultured cells following treatment with **PROTAC CRBN Degrader-1**.

- 1. Materials and Reagents:
- Cell Line: Human cancer cell lines such as HeLa or HEK293 are suitable.
- **PROTAC CRBN Degrader-1**: Prepare a stock solution in DMSO.
- Control Compounds: DMSO (vehicle control).
- Cell Culture Medium: Appropriate medium for the chosen cell line (e.g., DMEM or RPMI-1640) supplemented with fetal bovine serum (FBS) and antibiotics.
- Lysis Buffer: RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Assay Reagent: BCA or Bradford assay kit.
- SDS-PAGE Gels: Polyacrylamide gels appropriate for the molecular weight of CRBN.
- Transfer Buffer: Standard Western blot transfer buffer.
- Membranes: PVDF or nitrocellulose membranes.
- Blocking Buffer: 5% non-fat dry milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST).
- Primary Antibodies: Rabbit anti-CRBN antibody and a loading control antibody (e.g., anti-β-actin or anti-GAPDH).



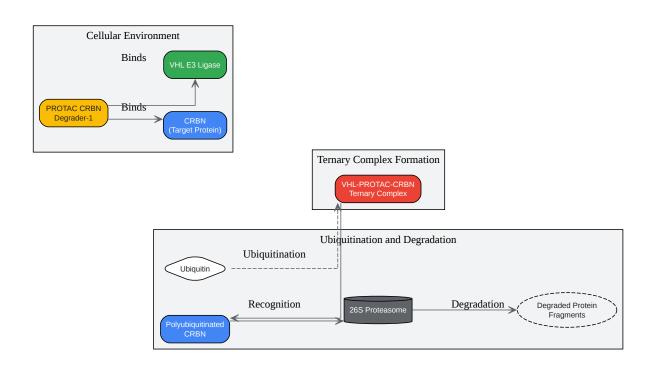
- Secondary Antibody: HRP-conjugated anti-rabbit IgG.
- Chemiluminescent Substrate: ECL Western blotting detection reagent.
- Imaging System: Chemiluminescence imager.
- 2. Cell Treatment:
- Seed the chosen cells in appropriate culture plates and allow them to adhere overnight.
- Treat the cells with varying concentrations of PROTAC CRBN Degrader-1 (e.g., 0-10 μM) for a specified time (e.g., 4 hours).[8] Include a DMSO-treated vehicle control.
- 3. Protein Extraction:
- After treatment, wash the cells with ice-cold PBS.
- · Lyse the cells with ice-cold lysis buffer.
- Centrifuge the lysates at high speed to pellet cell debris.
- Collect the supernatant containing the protein lysate.
- 4. Protein Quantification:
- Determine the protein concentration of each lysate using a BCA or Bradford protein assay according to the manufacturer's instructions.
- 5. SDS-PAGE and Western Blotting:
- Normalize the protein concentrations of all samples and prepare them for loading by adding Laemmli buffer and boiling.
- Load equal amounts of protein per lane onto an SDS-PAGE gel.
- Separate the proteins by electrophoresis.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.



- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary anti-CRBN antibody overnight at 4°C.
- Wash the membrane with TBST.
- Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Incubate the membrane with a chemiluminescent substrate and capture the signal using an imaging system.
- Strip the membrane and re-probe with a loading control antibody to ensure equal protein loading.
- 6. Data Analysis:
- Quantify the band intensities for CRBN and the loading control using densitometry software.
- Normalize the CRBN band intensity to the corresponding loading control band intensity.
- Calculate the percentage of CRBN degradation relative to the vehicle-treated control.

Visualizations Signaling Pathway Diagram





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